

An In-depth Technical Guide to the Fundamental Properties of Benzyltrimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyltrimethylsilane

Cat. No.: B1265640

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties of **Benzyltrimethylsilane**, a versatile organosilicon compound. The information is presented to be a valuable resource for professionals in research, scientific exploration, and drug development.

Chemical and Physical Properties

Benzyltrimethylsilane is a colorless liquid with a characteristic odor. It is soluble in common organic solvents but insoluble in water. Its fundamental chemical and physical properties are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **Benzyltrimethylsilane**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆ Si	[1][2]
Molecular Weight	164.32 g/mol	[1][2]
CAS Number	770-09-2	[1][3][4]
Appearance	Liquid	[1]
Boiling Point	187-191 °C at 760 mmHg	[1][3][4]
Density	0.863 - 0.893 g/mL	[1][4][5]
Flash Point	57 - 58.9 °C	[1][3][5]
Refractive Index	1.475	[5]

Table 2: Chemical Identifiers of **Benzyltrimethylsilane**

Identifier	Value	Reference(s)
IUPAC Name	benzyl(trimethyl)silane	[1]
Synonyms	α-Trimethylsilyltoluene, Trimethyl(phenylmethyl)silane	[1][6]
InChI Key	MRIWRLGWLMRJIW- UHFFFAOYSA-N	[1][3]
Canonical SMILES	C--INVALID-LINK-- (C)CC1=CC=CC=C1	[1][6]

Spectroscopic Properties

The structural elucidation of **Benzyltrimethylsilane** is supported by various spectroscopic techniques. The key spectral data are summarized below.

Table 3: Spectroscopic Data of **Benzyltrimethylsilane**

Technique	Key Data	Reference(s)
^1H NMR	δ (ppm): 7.19 (m, 2H, Ar-H), 7.06 (m, 1H, Ar-H), 6.99 (m, 2H, Ar-H), 2.07 (s, 2H, CH_2), -0.20 (s, 9H, $\text{Si}(\text{CH}_3)_3$)	[7]
^{13}C NMR	Predicted shifts: Aromatic carbons in the range of 124-141 ppm, CH_2 at ~25 ppm, and $\text{Si}(\text{CH}_3)_3$ at ~ -1.5 ppm.	[6]
^{29}Si NMR	Chemical shift values are available in specialized databases.	[8]
Infrared (IR)	Characteristic peaks for C-H stretching of the aromatic ring and methyl groups, Si-C stretching, and aromatic overtones.	
Mass Spectrometry (MS)	Molecular Ion (M^+) at m/z = 164. Key fragments at m/z = 149 [$\text{M}-\text{CH}_3$] $^+$, 91 [C_7H_7] $^+$ (tropylium ion), 73 [$\text{Si}(\text{CH}_3)_3$] $^+$.	[9]

Reactivity and Applications

Benzyltrimethylsilane is a valuable reagent in organic synthesis, primarily due to the stabilizing effect of the silicon atom on an adjacent carbocation (the α -effect) and its ability to act as a benzyl anion equivalent.

Its reactivity is characterized by:

- **Electrophilic Substitution:** The C-Si bond can be cleaved by electrophiles, leading to the formation of a new C-E bond at the benzylic position. This is particularly useful in Friedel-Crafts type reactions where the trimethylsilyl group acts as a proton surrogate, directing the substitution to the benzylic carbon.

- Photochemical Reactions: Under UV irradiation, **Benzyltrimethylsilane** can undergo distinct photochemical processes depending on the solvent. In ethanol, benzyl radicals are formed, while in non-polar solvents like 3-methylpentane, α -trimethylsilylbenzyl radicals and radical cations are generated[10][11].

Experimental Protocols

Synthesis of Benzyltrimethylsilane via Grignard Reaction

This protocol describes a common method for the preparation of **Benzyltrimethylsilane**.

Reaction Scheme:



Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Benzyl chloride
- Chlorotrimethylsilane
- Iodine crystal (as initiator)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

Procedure:

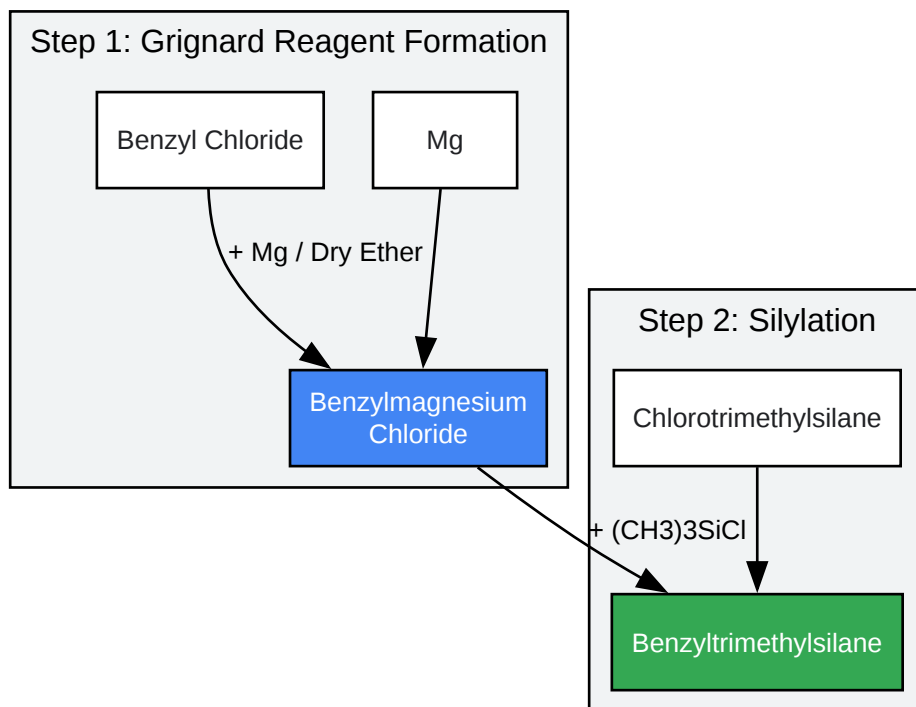
- Preparation of Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings.

- Add a small crystal of iodine.
- Add anhydrous diethyl ether or THF to cover the magnesium.
- In the dropping funnel, place a solution of benzyl chloride in anhydrous diethyl ether or THF.
- Add a small amount of the benzyl chloride solution to initiate the reaction (indicated by the disappearance of the iodine color and gentle refluxing).
- Once the reaction has started, add the remaining benzyl chloride solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30-60 minutes to ensure complete reaction.
- Reaction with Chlorotrimethylsilane:
 - Cool the freshly prepared benzylmagnesium chloride solution to 0 °C in an ice bath.
 - Add chlorotrimethylsilane dropwise via the dropping funnel with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Work-up and Purification:
 - Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine, then dry over anhydrous sodium sulfate.
 - Filter the solution and remove the solvent by rotary evaporation.
 - Purify the crude product by fractional distillation under reduced pressure to obtain pure **Benzyltrimethylsilane**.

Visualizations

Synthesis of Benzyltrimethylsilane

Synthesis of Benzyltrimethylsilane via Grignard Reaction

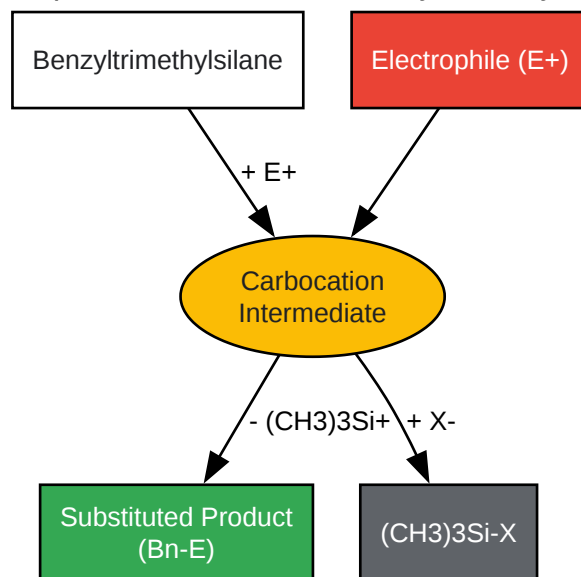


[Click to download full resolution via product page](#)

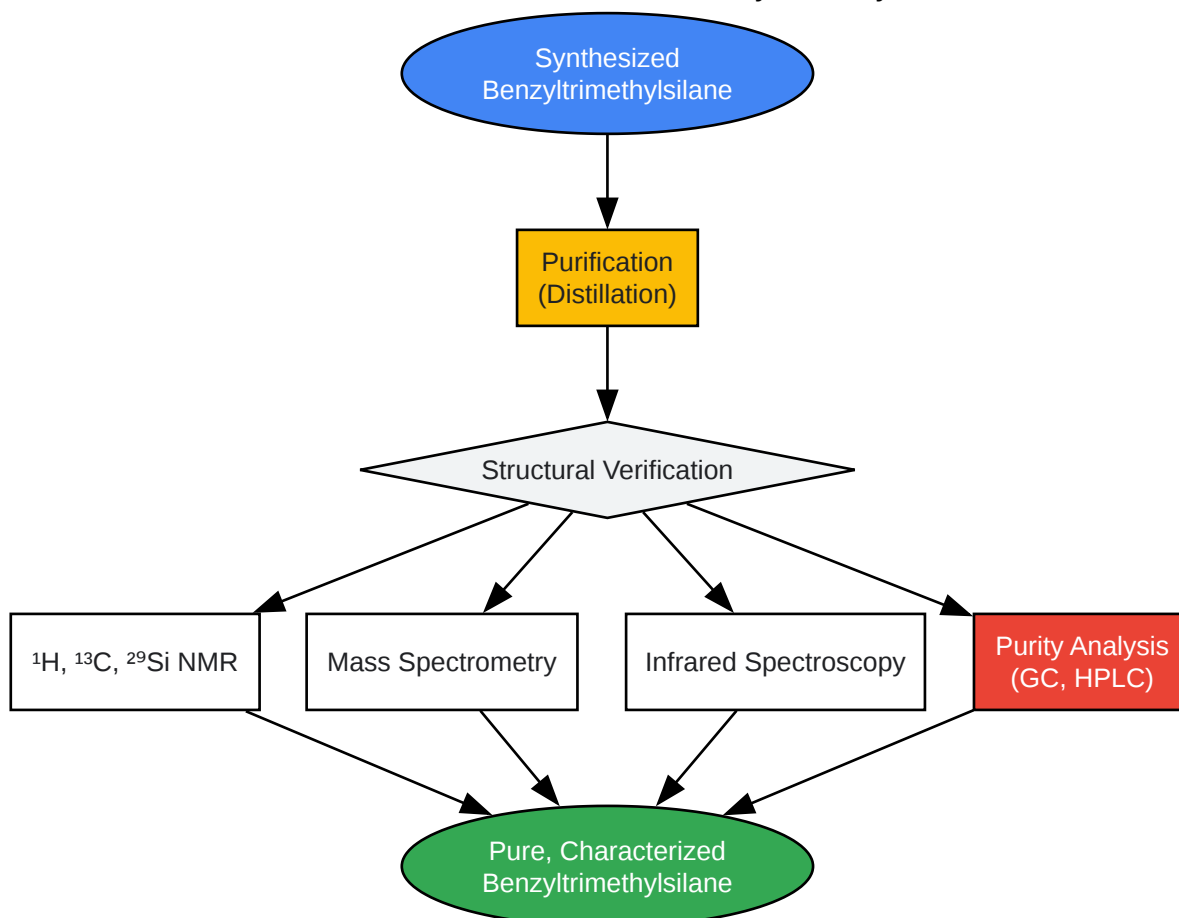
Caption: Synthesis of **Benzyltrimethylsilane**.

Electrophilic Substitution Reaction

Electrophilic Substitution of Benzyltrimethylsilane



Workflow for Characterization of Benzyltrimethylsilane

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Thieme E-Books & E-Journals [thieme-connect.de]
- 4. Friedel–Crafts Acylation [sigmaaldrich.com]
- 5. Benzyl chloride synthesis by chlorination or substitution [organic-chemistry.org]
- 6. pstorage-acis-6854636.s3.amazonaws.com [pstorage-acis-6854636.s3.amazonaws.com]
- 7. Biocatalytic Friedel-Crafts Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 8. m.youtube.com [m.youtube.com]
- 9. Reactions of Acid Chlorides (ROCl) with Nucleophiles - Chemistry Steps [chemistrysteps.com]
- 10. youtube.com [youtube.com]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Properties of Benzyltrimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265640#what-are-the-fundamental-properties-of-benzyltrimethylsilane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com